

IUPAC name and CAS number for 4-Bromo-2-(methylthio)thiazole.

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Compound of Interest

Compound Name: 4-Bromo-2-(methylthio)thiazole

Cat. No.: B1285469

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Technical Guide: 4-Bromo-2-(methylthio)thiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Bromo-2-(methylthio)thiazole**, a heterocyclic compound of interest in synthetic chemistry and drug discovery. This document consolidates available chemical data, including its IUPAC name, CAS number, and key physicochemical properties. While a specific, peer-reviewed synthesis protocol for this compound is not readily available in the surveyed literature, this guide proposes a plausible synthetic pathway based on established methodologies for thiazole derivatization. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the design and synthesis of novel chemical entities.

Chemical Identification and Properties

4-Bromo-2-(methylthio)thiazole is a substituted thiazole ring, a structural motif present in numerous biologically active compounds. Its chemical identity is formally established by its IUPAC name and CAS registry number.

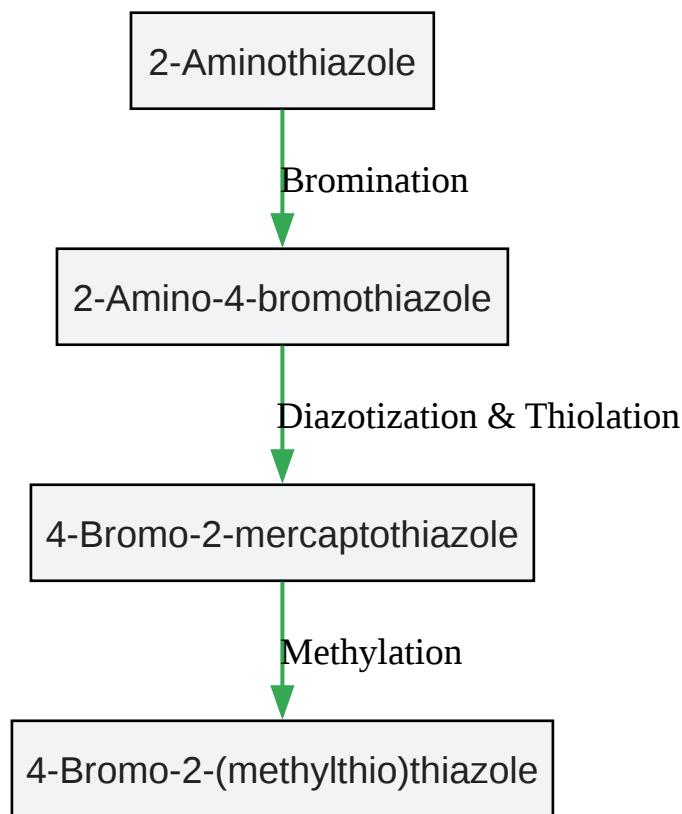
Identifier	Value	Source
IUPAC Name	4-Bromo-2-(methylthio)-1,3-thiazole	N/A
CAS Number	204513-62-2	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₄ BrNS ₂	[1] [2] [3]
Molecular Weight	210.12 g/mol	[1] [3]
Appearance	White powder / Solid	[2]
Purity	Typically offered at ≥95%	[1] [2]
Storage	Room temperature, sealed well	[2]

Note: Physical properties such as melting point and detailed spectroscopic data are not consistently reported in publicly available sources and would require experimental determination.

Proposed Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **4-Bromo-2-(methylthio)thiazole** has not been identified in a comprehensive literature search. However, a plausible and chemically sound synthetic route can be proposed based on well-established reactions of thiazole derivatives. The proposed pathway involves a two-step process starting from the readily available 2-aminothiazole.

Logical Flow of Proposed Synthesis:



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Caption: Proposed synthesis of **4-Bromo-2-(methylthio)thiazole**.

Generalized Experimental Protocols

The following are generalized experimental protocols for the proposed synthetic pathway. These are illustrative and would require optimization and adaptation based on laboratory conditions and safety assessments.

Step 1: Bromination of 2-Aminothiazole to 2-Amino-4-bromothiazole

This step introduces a bromine atom at the 4-position of the thiazole ring.

- Reagents and Materials: 2-aminothiazole, bromine, acetic acid, sodium bicarbonate solution.
- Procedure:

- Dissolve 2-aminothiazole in glacial acetic acid in a flask equipped with a dropping funnel and a stirrer, and cool the mixture in an ice bath.
- Slowly add a solution of bromine in acetic acid dropwise to the cooled solution with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Carefully pour the reaction mixture into an ice-water mixture and neutralize with a saturated solution of sodium bicarbonate.
- The resulting precipitate, 2-amino-4-bromothiazole, is collected by filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization.

Step 2: Conversion of 2-Amino-4-bromothiazole to 4-Bromo-2-mercaptopthiazole

This step involves a Sandmeyer-type reaction to replace the amino group with a thiol group.

- Reagents and Materials: 2-amino-4-bromothiazole, sodium nitrite, hydrochloric acid, potassium ethyl xanthate.
- Procedure:
 - Suspend 2-amino-4-bromothiazole in a mixture of hydrochloric acid and water and cool to 0-5 °C in an ice-salt bath.
 - Slowly add a solution of sodium nitrite in water dropwise, maintaining the temperature below 5 °C, to form the diazonium salt.
 - In a separate flask, dissolve potassium ethyl xanthate in water and cool it.
 - Add the cold diazonium salt solution to the potassium ethyl xanthate solution.
 - Allow the mixture to warm to room temperature and then heat gently to decompose the xanthate intermediate.

- The resulting 4-bromo-2-mercaptopthiazole can be isolated by filtration or extraction and purified.

Step 3: Methylation of 4-Bromo-2-mercaptopthiazole to 4-Bromo-2-(methylthio)thiazole

This final step introduces the methyl group onto the sulfur atom.

- Reagents and Materials: 4-bromo-2-mercaptopthiazole, a base (e.g., sodium hydroxide), a methylating agent (e.g., methyl iodide or dimethyl sulfate), a suitable solvent (e.g., ethanol or acetone).
- Procedure:
 - Dissolve 4-bromo-2-mercaptopthiazole in the chosen solvent and add the base to form the thiolate salt.
 - Add the methylating agent to the solution and stir the reaction mixture at room temperature or with gentle heating.
 - Monitor the reaction by TLC until the starting material is consumed.
 - Remove the solvent under reduced pressure.
 - The crude product can be purified by column chromatography or recrystallization to yield **4-bromo-2-(methylthio)thiazole**.

Safety Information

Based on available data for **4-Bromo-2-(methylthio)thiazole**, the following hazard information should be considered:

- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation).
- Precautionary Statements: P261, P264, P280, P301+P312, P302+P352, P305+P351+P338.

A thorough risk assessment should be conducted before handling this compound, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. All manipulations should be performed in a well-ventilated fume hood.

Applications in Research and Development

Substituted thiazoles are a cornerstone in medicinal chemistry and materials science. **4-Bromo-2-(methylthio)thiazole** serves as a versatile building block for further chemical modifications. The bromine atom at the 4-position can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Stille, Heck) to introduce a wide variety of substituents. The methylthio group at the 2-position can also be a site for further chemical transformations, such as oxidation to the corresponding sulfoxide or sulfone, which can modulate the electronic and steric properties of the molecule. These potential modifications make **4-Bromo-2-(methylthio)thiazole** a valuable intermediate for the synthesis of novel compounds with potential applications in drug discovery and materials science.

Disclaimer

The information provided in this technical guide is for informational purposes only and should not be considered as a substitute for professional scientific advice. The proposed synthesis pathway is theoretical and has not been experimentally validated from the cited sources. All chemical syntheses should be carried out by trained professionals in a suitably equipped laboratory with appropriate safety precautions in place.

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